

An In-depth Technical Guide to the Physicochemical Properties of 1,7-Heptanediol

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Compound of Interest

Compound Name: 1,7-Heptanediol

Cat. No.: B042083

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This technical guide provides a comprehensive overview of the melting and boiling points of **1,7-Heptanediol**, tailored for researchers, scientists, and professionals in drug development. This document outlines key quantitative data, detailed experimental protocols for the determination of these properties, and a logical workflow for these experimental processes.

Physicochemical Data of 1,7-Heptanediol

1,7-Heptanediol is an organic compound with the chemical formula C₇H₁₆O₂. It is also known as heptamethylene glycol. The physical properties of this compound, specifically its melting and boiling points, are critical for its application in various fields, including its use as a solvent, plasticizer, and as an intermediate in chemical synthesis.

The following table summarizes the reported melting and boiling points for **1,7-Heptanediol** from various sources.

Property	Value	Reference
Melting Point	17-19 °C	[1] [2]
18 °C	[3]	
17°C to 18°C	[4]	
Boiling Point	259 °C	[1] [2]
261 °C	[3]	
258°C to 260°C	[4]	

Experimental Protocols for Determination of Melting and Boiling Points

The determination of the melting and boiling points of a substance like **1,7-Heptanediol** is a fundamental laboratory practice to ascertain its purity and identity. Below are detailed methodologies for these key experiments.

2.1. Determination of Melting Point

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range.

A common method for determining the melting point involves using a capillary tube within a calibrated heating apparatus.

Materials and Apparatus:

- **1,7-Heptanediol** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or DigiMelt) or an oil bath setup
- Thermometer

- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: A small amount of the **1,7-Heptanediol** is placed on a clean, dry surface and crushed into a fine powder if necessary. The open end of a capillary tube is pushed into the powder. The tube is then tapped gently on a hard surface to pack the sample into the sealed end. The sample should fill the tube to a height of 1-2 mm.[5]
- Apparatus Setup: The filled capillary tube is placed into the sample holder of the melting point apparatus alongside a calibrated thermometer.[6] If using an oil bath, the capillary tube is attached to the thermometer with a rubber band, ensuring the sample and the thermometer bulb are at the same level.[7]
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.[7] Constant stirring of the oil bath is necessary to ensure a uniform temperature.[5]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.[8] For pure compounds, this range is typically narrow (0.5-1°C).[8]

2.2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, causing the liquid to change into a gas.

A common laboratory method for determining the boiling point is through simple distillation.

Materials and Apparatus:

- **1,7-Heptanediol** sample
- Distillation flask (round-bottom flask)
- Condenser

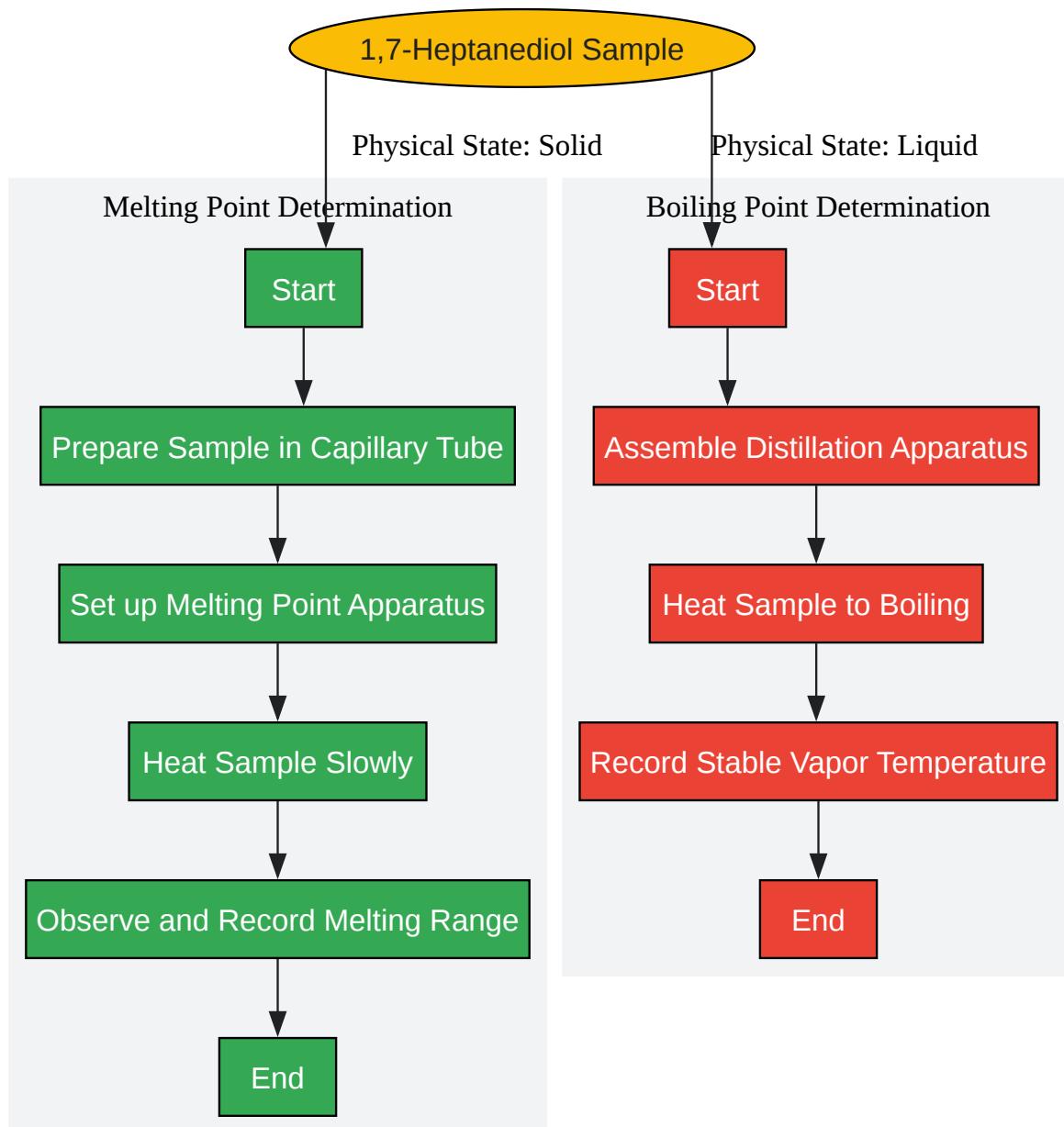
- Receiving flask
- Thermometer and adapter
- Heating mantle or water/oil bath
- Boiling chips

Procedure:

- Apparatus Assembly: The distillation apparatus is assembled. The **1,7-Heptanediol** sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- Thermometer Placement: The thermometer is positioned in the neck of the distillation flask so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- Observation and Recording: The temperature is recorded when it stabilizes, which occurs as the vapor continuously surrounds the thermometer bulb and begins to condense in the condenser. This stable temperature is the boiling point of the liquid.^[7] The distillation is stopped when a small amount of liquid remains in the flask.^[7]

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical compound like **1,7-Heptanediol**.



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Caption: Workflow for determining the melting and boiling points.

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